

Protocol for Measuring External Quantum Efficiency in Beq₂-Based OLEDs

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beryllium, bis(benzo(h)quinolin-10-olato-kappaN1,kappaO10)-, (T-4)-*

Cat. No.: *B118702*

[Get Quote](#)

Authored for: Researchers, scientists, and drug development professionals.

This document provides a comprehensive protocol for the measurement of External Quantum Efficiency (EQE) in Organic Light-Emitting Diodes (OLEDs) that utilize bis(10-hydroxybenzo[h]quinolinato)beryllium (Beq₂) as a key component, typically in the emissive or electron-transporting layer. Accurate and reproducible EQE measurements are critical for evaluating device performance, optimizing material synthesis, and advancing the development of efficient OLED technologies.

Introduction to External Quantum Efficiency (EQE)

The External Quantum Efficiency (EQE) of an OLED is a critical performance metric that defines the ratio of the number of photons emitted into the forward viewing hemisphere to the number of electrons injected into the device. It is a direct measure of the device's ability to convert electrical energy into light. A higher EQE indicates a more efficient device. The EQE is influenced by several factors, including the efficiency of electron-hole recombination, the photoluminescence quantum yield of the emissive material, and the light out-coupling efficiency of the device structure.

Quantitative Performance of Beq₂-Based OLEDs

The following table summarizes the reported performance of an OLED device incorporating a derivative of Beq₂, bis(10-hydroxybenzo[h]quinolinato)beryllium (Bepq₂), in a blend with Polymethyl methacrylate (PMMA) as the emissive layer.

| Device Structure | Host Material | Emissive Material | Electron Blocking Layer (EBL) | Electron Transport Layer (ETL) | Maximum EQE (%) |
|---|---------------|-------------------|-------------------------------|--------------------------------|-----------------|
| ITO / Spiro-MeOTAD / PMMA:Bepq ₂ / BCP / TPBi / LiF / Al | PMMA | Bepq ₂ | BCP | TPBi | 6.65 |

Table 1: Performance characteristics of a blue OLED featuring a Bepq₂-based emissive layer.

[1]

Experimental Protocol for EQE Measurement

This protocol outlines the step-by-step procedure for measuring the EQE of a Beq₂-based OLED using an integrating sphere setup. This method is considered the standard for accurate absolute electroluminescence measurements.

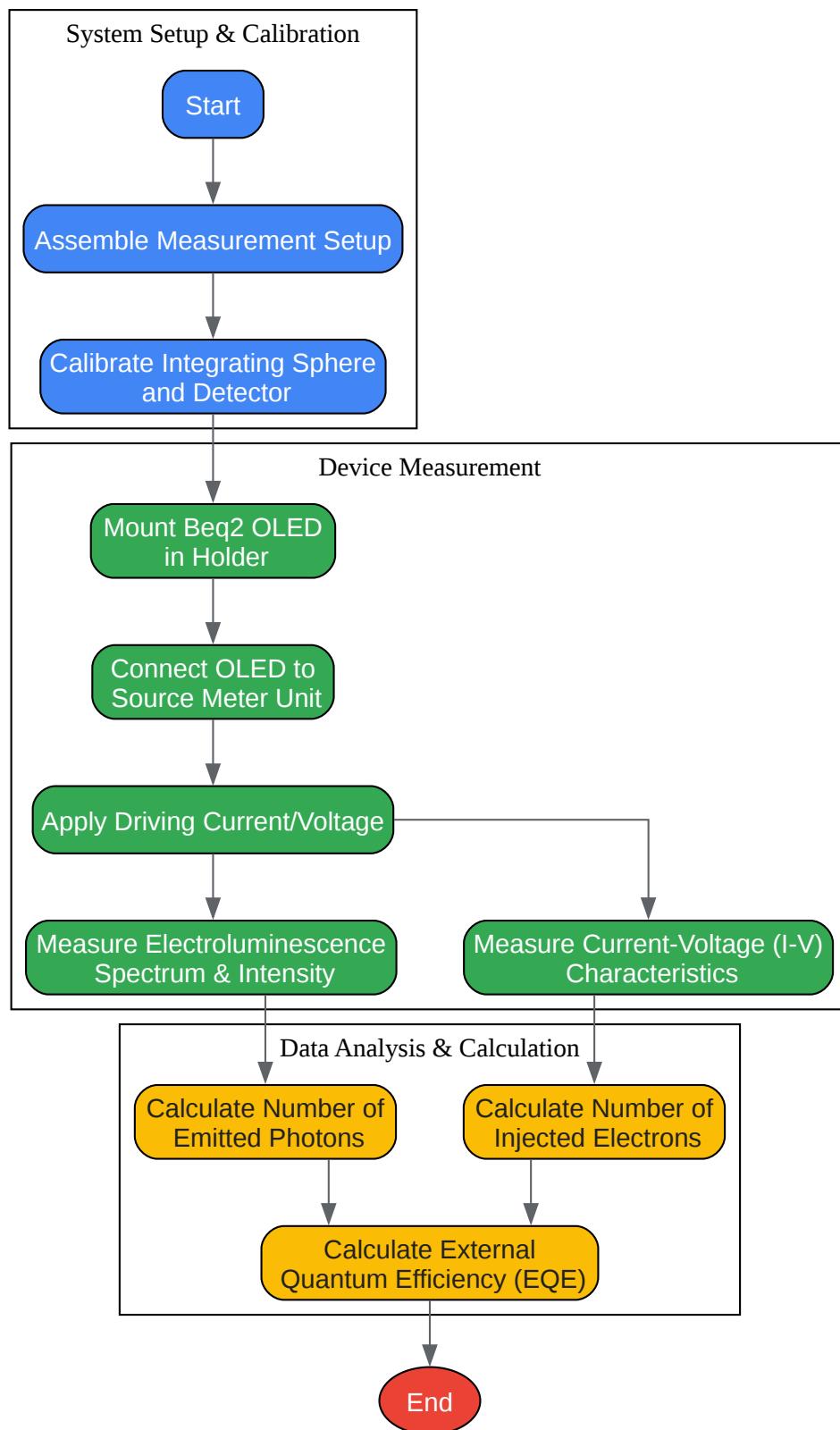
Required Equipment

- Integrating Sphere: A calibrated integrating sphere with a port for mounting the OLED device and a detector port. The inner surface should have a highly reflective and diffuse coating (e.g., Barium Sulfate or Spectralon®).
- Source Meter Unit (SMU): To provide a precise and stable driving current or voltage to the OLED device.
- Spectroradiometer or Photodiode: A calibrated detector to measure the light output from the integrating sphere. A spectroradiometer is preferred as it allows for spectral analysis of the emitted light.
- Optical Fiber: To couple the light from the integrating sphere to the spectroradiometer.

- Computer with Control Software: For automating the measurement process, recording data, and performing calculations.
- Device Holder: A custom holder to mount the OLED device at the entrance port of the integrating sphere, ensuring that only forward-emitted light is collected.
- Calibration Standard: A calibrated light source with a known spectral radiance or luminous flux, traceable to a national standards laboratory.

Experimental Workflow

The following diagram illustrates the logical workflow for the EQE measurement process.

[Click to download full resolution via product page](#)

EQE Measurement Workflow

Step-by-Step Procedure

- System Calibration:
 - Position the calibrated standard light source at the same location where the OLED will be placed.
 - Measure the spectral output of the standard source with the spectroradiometer.
 - Use the known spectral data of the standard source to generate a calibration file for the measurement system. This file will correct for the spectral response of the integrating sphere, optical fiber, and detector.
- Device Preparation and Mounting:
 - Carefully handle the Beq₂-based OLED device to avoid contamination or damage.
 - Mount the device securely in the custom holder, ensuring that the active area is aligned with the entrance port of the integrating sphere. The holder should block any light emitted from the edges of the substrate.
- Electrical Connection:
 - Connect the anode and cathode of the OLED to the source meter unit using appropriate probes. Ensure good electrical contact to minimize series resistance.
- Device Operation and Data Acquisition:
 - Set the source meter unit to the desired driving mode (constant current or voltage sweep).
 - Gradually increase the applied current/voltage to the device.
 - Simultaneously, record the electroluminescence spectrum using the spectroradiometer and the current-voltage characteristics using the source meter unit. It is recommended to perform measurements at various current densities to analyze the efficiency roll-off.

Data Analysis and EQE Calculation

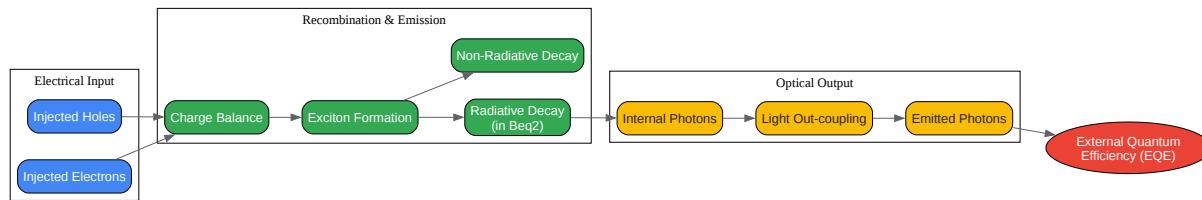
The External Quantum Efficiency is calculated using the following formula:

$$\text{EQE (\%)} = (\text{Number of emitted photons} / \text{Number of injected electrons}) \times 100$$

- Calculate the Number of Emitted Photons (Nph):
 - Integrate the measured and calibrated electroluminescence spectrum (in units of W/nm) over all wavelengths to obtain the total optical power (Popt) in Watts.
 - The number of photons per second is then calculated by integrating the spectral power distribution divided by the energy of a single photon at each wavelength: $N_{ph} = \int (\lambda * P(\lambda) / (h * c)) d\lambda$ Where:
 - λ is the wavelength
 - $P(\lambda)$ is the spectral power at wavelength λ
 - h is Planck's constant ($6.626 \times 10^{-34} \text{ J}\cdot\text{s}$)
 - c is the speed of light ($3.00 \times 10^8 \text{ m/s}$)
- Calculate the Number of Injected Electrons (Ne):
 - The number of electrons injected per second is directly related to the measured current (I) flowing through the device: $N_e = I / e$ Where:
 - I is the current in Amperes
 - e is the elementary charge ($1.602 \times 10^{-19} \text{ Coulombs}$)
- Calculate the EQE:
 - Substitute the calculated values of Nph and Ne into the EQE formula.

Signaling Pathways and Logical Relationships

The following diagram illustrates the relationship between the key parameters influencing the External Quantum Efficiency of an OLED.



[Click to download full resolution via product page](#)

Factors influencing EQE

This diagram illustrates that the number of injected electrons and holes, their balance, the efficiency of exciton formation and subsequent radiative decay within the Beq₂ material, and finally, the efficiency of light extraction from the device all contribute to the final External Quantum Efficiency.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Protocol for Measuring External Quantum Efficiency in Beq₂-Based OLEDs]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b118702#protocol-for-measuring-external-quantum-efficiency-in-beq2-based-oleds>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com